

Triallyl Cyanurate (TAC) Crosslinker: A Technical Guide

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Compound of Interest

Compound Name: *Triallyl cyanurate*

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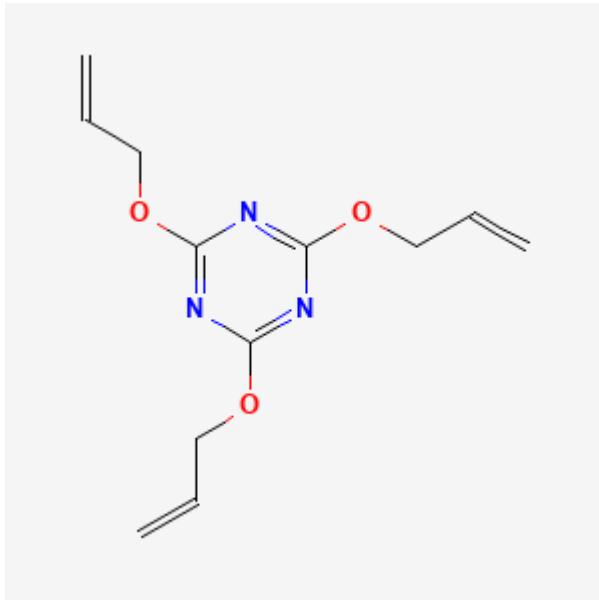
For Researchers, Scientists, and Drug Development Professionals

Abstract

Triallyl Cyanurate (TAC) is a trifunctional monomer extensively utilized as a crosslinking agent in polymer chemistry. Its unique structure, featuring three allyl groups attached to a 1,3,5-triazine ring, allows for the formation of highly durable and thermally stable polymer networks. This technical guide provides a comprehensive overview of the physical and chemical properties of TAC, detailed experimental protocols for its synthesis and analysis, and a summary of its applications, with a focus on its relevance to materials science and potentially to the development of advanced drug delivery systems.

Chemical Identity

Identifier	Value
IUPAC Name	2,4,6-tris(prop-2-enoxy)-1,3,5-triazine[1]
Synonyms	Triallyl cyanurate, 2,4,6-Tris(allyloxy)-1,3,5-triazine, Cyanuric acid triallyl ester[2][3]
CAS Number	101-37-1[1][2]
Molecular Formula	C ₁₂ H ₁₅ N ₃ O ₃ [1][2]
Molecular Weight	249.27 g/mol [1][2]
Chemical Structure	



Source: PubChem CID 7555

Physical Properties

Triallyl cyanurate is a colorless solid or transparent liquid with a faint, pungent odor at standard temperature and pressure.[2] Its physical state depends on the ambient temperature, as its melting point is near room temperature.

Property	Value	Conditions
Physical State	Solid or Liquid ^{[2][4]}	
Appearance	Colorless solid or transparent liquid ^{[2][5][6]}	
Odor	Faint, pungent ^[2]	
Melting Point	26-28 °C ^{[3][6][7]}	
Boiling Point	156 °C ^{[2][3][8]}	at 3 hPa (decomposition) ^[2]
162 °C	at 2.5 mmHg	
Density	1.11 g/mL ^{[3][5]}	at 30 °C ^{[3][5]}
1.234 g/cm ³	at 25°C ^[2]	
Solubility	Water: 0.31 g/L ^[2]	at 20 °C ^[2]
Organic Solvents: Soluble in benzene, ether, acetone, chloroform, ethanol, methanol ^[5]		
Vapor Pressure	<0.001 hPa	at 25 °C ^[2]
1.3 hPa	at 100 °C ^[3]	
Viscosity	12.85 mPas (dynamic)	at 30 °C ^[2]
6.34 mPas (dynamic)	at 50 °C ^[2]	
3.63 mPas (dynamic)	at 70 °C ^[2]	
Flash Point	175.5 °C ^{[2][8]}	at 1013 hPa ^[2]
Refractive Index	1.5290 (estimate) ^[3]	
Octanol-Water Partition Coefficient (logP)	2.8	at 20°C ^[2]

Chemical Properties and Reactivity

The chemical behavior of TAC is dominated by the three reactive allyl groups, which makes it an effective crosslinking agent.

- Polymerization: TAC can undergo free-radical polymerization through its allyl groups to form a dense crosslinked network.[5] This process enhances the thermal stability, mechanical strength, and chemical resistance of the polymers it is incorporated into.[5][7] Peroxides are often used as initiators for this polymerization.[3]
- Thermal Stability: TAC contributes to the long-term thermal stability of plastics, allowing them to be used at temperatures around 250°C.[5][6] However, TAC itself decomposes at 156°C at 3 hPa.[2] There is a risk of polymerization at temperatures above 60°C, and prolonged exposure to temperatures exceeding 40°C should be avoided.[2]
- Isomerization: Upon heating, **Triallyl Cyanurate** may polymerize violently and can isomerize to the more stable Triallyl Isocyanurate (TAIC), where the allyl groups are attached to the nitrogen atoms.[3]
- Stability and Incompatibility: TAC is stable under normal conditions but is sensitive to moisture.[3][4][5] It is incompatible with acids, peroxides, strong oxidizing agents, copper, iron, and their salts.[3]
- Hazardous Reactions: A risk of explosion and/or toxic gas formation exists with acids. It can form explosive mixtures with air upon intense heating.
- Hazardous Decomposition Products: In case of fire, hazardous decomposition products include carbon oxides and nitrogen oxides (NOx).

Experimental Protocols

Synthesis of Triallyl Cyanurate

The primary industrial synthesis of TAC involves the nucleophilic substitution of cyanuric chloride with allyl alcohol in the presence of a base to neutralize the hydrochloric acid byproduct.[4][5]

Materials:

- Cyanuric chloride

- Allyl alcohol
- Sodium hydroxide (or other suitable base)
- Toluene (or other inert solvent)
- Ice

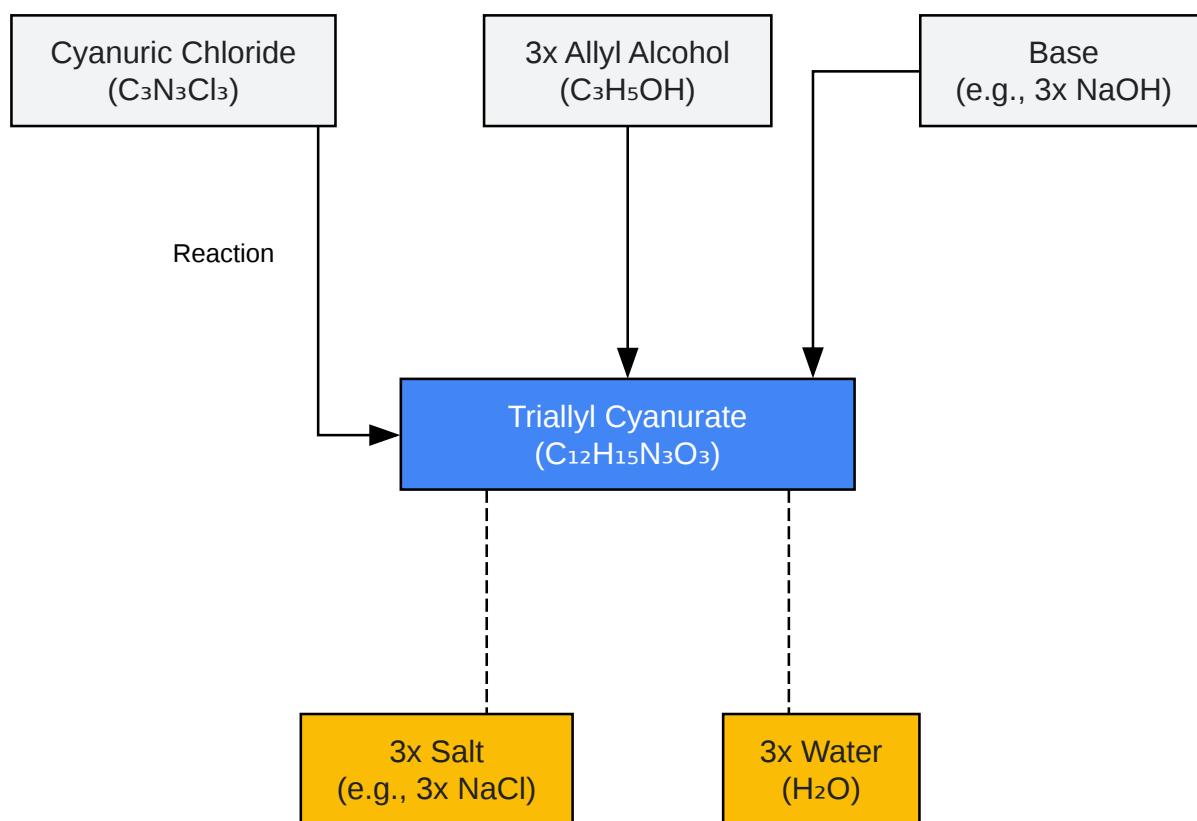
Procedure:

- A reactor is charged with allyl alcohol and an inert solvent like toluene. The mixture is stirred and cooled to below 15°C.[9]
- Cyanuric chloride is then added to the cooled mixture.[9]
- A solution of a strong base, such as sodium hydroxide, is added dropwise while maintaining the temperature. The addition is often staged, with the initial phase at a lower temperature (e.g., 15-25°C) and a subsequent phase at a slightly higher temperature (e.g., 30-35°C) to complete the reaction.[9]
- The reaction is allowed to proceed with stirring for several hours after the base addition is complete.[9]
- After the reaction, water is added to dissolve the salt byproduct (e.g., sodium chloride).
- The organic layer containing the TAC is separated.
- The solvent is removed under reduced pressure (decompression and distillation) to yield the **Triallyl Cyanurate** product.[9]

Note: Temperature control is a critical parameter in this synthesis.[5]

Visualization of Synthesis Pathway

The synthesis of **Triallyl Cyanurate** can be visualized as a stepwise substitution reaction.



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Caption: Synthesis of **Triallyl Cyanurate** from Cyanuric Chloride and Allyl Alcohol.

Applications

TAC's primary role is as a crosslinking co-agent in the polymer industry.

- **Plastics and Resins:** It is used to produce heat and solvent-resistant coatings, moldings, reinforced plastics, and adhesives.^[3] It significantly improves the strength, rigidity, and thermal stability of plastics like unsaturated polyesters and acrylic resins.^{[5][6][10]}
- **Rubber Industry:** In the rubber and cable industries, TAC acts as a vulcanization co-agent to enhance the properties of elastomers.^{[3][5]} It is used with various rubbers, including chloroprene, styrene-butadiene, and butadiene rubber.^[11]
- **Radiation Curing:** TAC is a potent co-agent in radiation curing, enhancing the efficiency of the crosslinking process in materials like high-density polyethylene (HDPE).^[5]

- Drug Development: While direct applications in drug formulation are not widespread, its properties make it a candidate for developing crosslinked polymer networks for controlled drug release systems or as a component in biocompatible hydrogels. Its ability to form stable, crosslinked matrices could be explored for encapsulating and delivering therapeutic agents. The use of its isomer, Triallyl Isocyanurate, has been studied as an adsorbent for urea in artificial kidneys, suggesting potential in biomedical applications.[12]

Safety and Handling

- Toxicity: TAC is harmful if swallowed.[2] It is not reported to be irritating to the skin or eyes and is not a skin sensitizer.[2]
- Environmental Hazards: It is toxic to aquatic life with long-lasting effects.[2]
- Handling: It is recommended to use appropriate chemical-resistant gloves and eye protection.[2] Store in a cool, dark, and dry place under an inert gas, as it is moisture-sensitive.[4][5] Avoid high temperatures to prevent hazardous polymerization.[2]
- Stability: Stable at room temperature but can polymerize at elevated temperatures.[13] It is incompatible with strong acids, bases, oxidizing agents, and certain metals.[3]

Conclusion

Triallyl Cyanurate is a versatile crosslinking agent with well-defined physical and chemical properties. Its ability to enhance the thermal and mechanical stability of a wide range of polymers makes it a valuable material in various industrial applications. For researchers in drug development, the potential of TAC to form stable, crosslinked polymer matrices offers an interesting avenue for the design of novel drug delivery systems and biomedical materials. A thorough understanding of its reactivity and handling requirements is crucial for its safe and effective use in research and development.

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